

In-Depth Technical Guide: 2-Amino-5-hydroxypyridine (CAS Number 55717-46-9)

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Compound of Interest

Compound Name: 2-Amino-5-hydroxypyridine

Cat. No.: B3426958

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Amino-5-hydroxypyridine**, a pyridine derivative with significant potential in research and development, particularly noted for its antioxidant properties. This document consolidates its chemical and physical characteristics, detailed experimental protocols for its synthesis, insights into its biological activities, and essential safety information.

Physicochemical Properties

2-Amino-5-hydroxypyridine is a light yellow crystalline solid.^{[1][2]} It is soluble in water and polar organic solvents.^[3] Key physicochemical data are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	55717-46-9	[1] [2] [3] [4] [5]
Molecular Formula	C ₅ H ₆ N ₂ O	[1] [3]
Molecular Weight	110.11 g/mol	[3]
Appearance	Light yellow crystalline solid	[1] [2]
Melting Point	116-117 °C	[1] [4]
Boiling Point	447.4 °C at 760 mmHg	[1] [4]
Density	1.32 g/cm ³	[1]
pKa	10.47 ± 0.10 (Predicted)	[3]
Solubility	Soluble in water and polar solvents	[3]

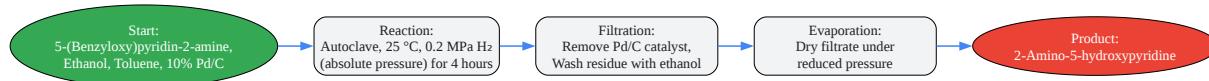
Synthesis and Experimental Protocols

Several synthetic routes for **2-Amino-5-hydroxypyridine** have been reported. Below are detailed experimental protocols for two common methods.

Synthesis from 5-(Benzyl)pyridin-2-amine

This method involves the debenzylation of 5-(benzyl)pyridin-2-amine via catalytic hydrogenation.

Experimental Workflow:



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Caption: Synthesis of **2-Amino-5-hydroxypyridine** via catalytic hydrogenation.

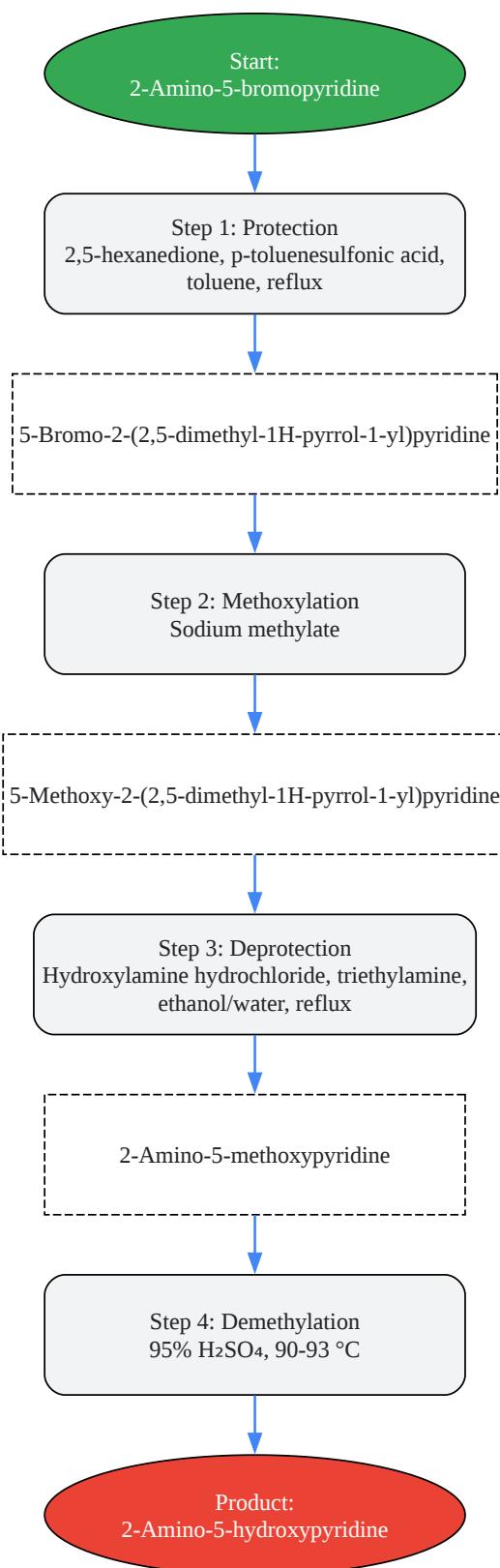
Detailed Protocol:

- To an autoclave, add 5-(benzyloxy)pyridin-2-amine, 217 g of ethanol, a toluene solution (331 g), and 2.28 g of 10% Pd/C (53% moisture content).[1]
- Seal the autoclave and introduce hydrogen gas, maintaining an absolute pressure of 0.2 MPa.[1]
- Stir the reaction mixture at 25 °C for 4 hours.[1]
- Upon completion of the reaction, filter the mixture to remove the Pd/C catalyst.[1]
- Wash the filter cake with 76 g of ethanol.[1]
- Combine the filtrates and concentrate under reduced pressure to yield **2-Amino-5-hydroxypyridine**.[1] The reported yield for this method is approximately 92%. [1]

Four-Step Synthesis from 2-Amino-5-bromopyridine

This convenient and efficient four-step synthesis has an overall yield of 45%. [4]

Experimental Workflow:

[Click to download full resolution via product page](#)**Caption: Four-step synthesis of 2-Amino-5-hydroxypyridine.**

Detailed Protocol:

- Step 1: Protection of the amino group. A mixture of 2-amino-5-bromopyridine, 2,5-hexanedione, and a catalytic amount of p-toluenesulfonic acid in toluene is refluxed to yield 5-bromo-2-(2,5-dimethyl-1H-pyrrol-1-yl)pyridine.[4]
- Step 2: Methoxylation. The protected pyridine is then treated with sodium methylate to give 5-methoxy-2-(2,5-dimethyl-1H-pyrrol-1-yl)pyridine.[4]
- Step 3: Deprotection of the amino group. The methoxy derivative is refluxed with hydroxylamine hydrochloride and triethylamine in an ethanol/water mixture to produce 2-amino-5-methoxypyridine.[4]
- Step 4: Demethylation. The final step involves the demethylation of 2-amino-5-methoxypyridine using 95% sulfuric acid at 90-93 °C to afford **2-Amino-5-hydroxypyridine**. [4]

Biological Activity and Potential Applications

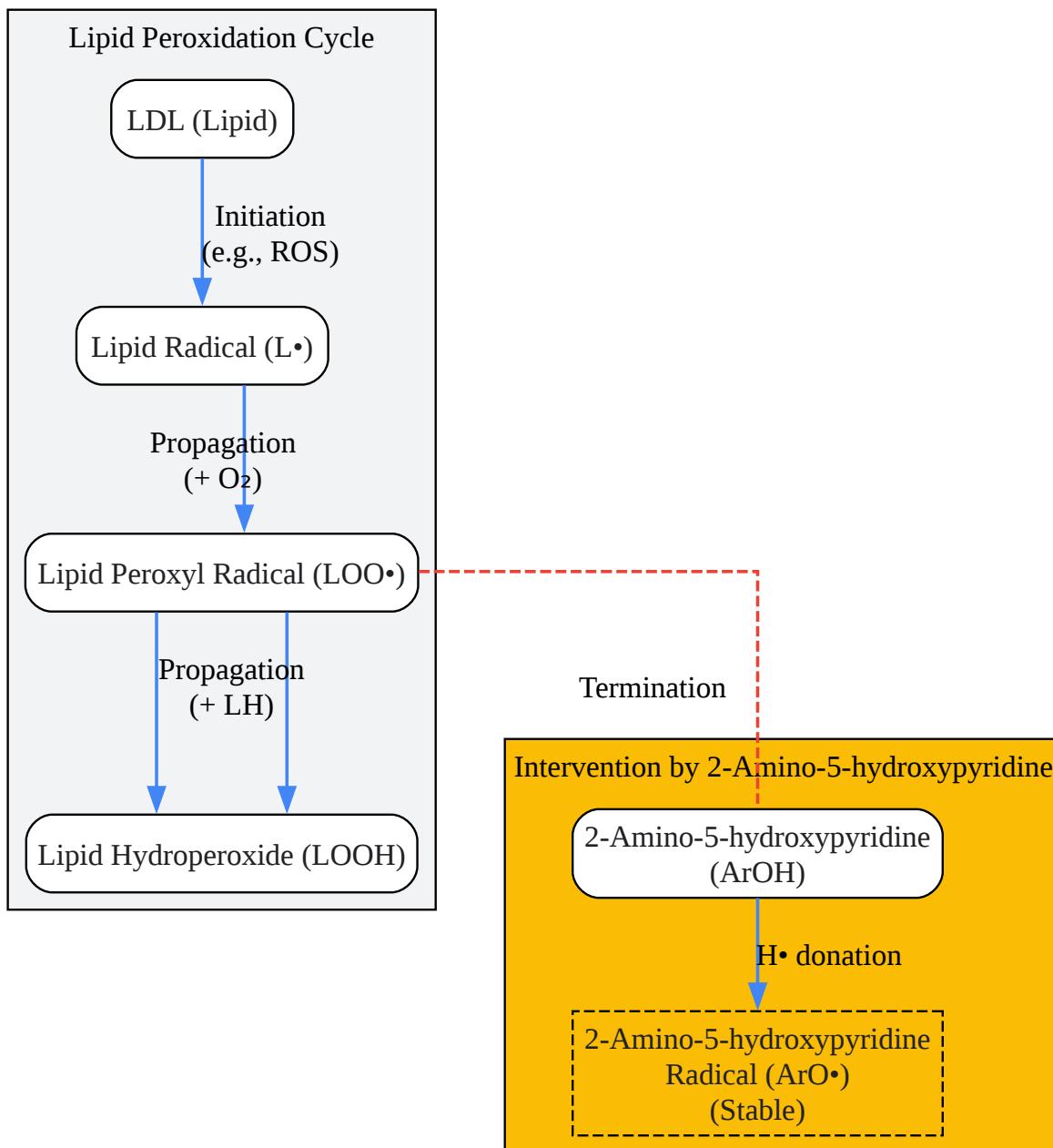
2-Amino-5-hydroxypyridine is recognized as an important intermediate in the pharmaceutical and agrochemical industries due to its active amino and hydroxyl groups.[5]

Antioxidant Activity

A key reported application of **2-Amino-5-hydroxypyridine** is as an efficient antioxidant, particularly in preventing the oxidation of human low-density lipoproteins (LDL).[2][3] The oxidation of LDL is a critical early event in the pathogenesis of atherosclerosis.

Proposed Antioxidant Mechanism:

The antioxidant mechanism of **2-Amino-5-hydroxypyridine** likely involves the donation of a hydrogen atom from its hydroxyl group to lipid peroxy radicals, thereby terminating the lipid peroxidation chain reaction. This process is characteristic of phenolic antioxidants.



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Caption: Proposed mechanism of **2-Amino-5-hydroxypyridine** as an antioxidant in LDL.

Safety and Handling

The following information is derived from available Safety Data Sheets (SDS). It is crucial to handle this compound in a well-ventilated area and with appropriate personal protective equipment.

Hazard Identification:

- Causes skin irritation. (H315)[6]
- Causes serious eye irritation. (H319)[6]
- May cause respiratory irritation. (H335)[6]

Precautionary Measures:

- Wash hands and any exposed skin thoroughly after handling.[6]
- Wear protective gloves, protective clothing, eye protection, and face protection.[6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[6]
- Use only outdoors or in a well-ventilated area.[6]

First Aid:

- If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention.[6]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[6]

Storage:

- Store in a well-ventilated place. Keep container tightly closed.[6]
- Store locked up.[6]

For complete safety information, please refer to the full Safety Data Sheet from a certified supplier.

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